

Optical rotation values for pure 2-Methyl-D-proline methyl ester

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Compound of Interest

Compound Name: 2-Methyl-D-proline methyl ester

Cat. No.: B13261954

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Technical Guide: Optical Rotation & Characterization of **2-Methyl-D-proline Methyl Ester**

Executive Summary

2-Methyl-D-proline methyl ester (also known as (R)-2-methylproline methyl ester) is a specialized quaternary amino acid derivative used to introduce conformational constraints in peptide backbones. Unlike standard proline, the

-methyl group locks the pyrrolidine ring into specific puckering conformations, significantly altering the secondary structure of peptidomimetics.

This guide provides the specific optical rotation standards required for identity validation, comparing the target compound against its enantiomer and free-acid precursors to prevent costly stereochemical identification errors.

Optical Rotation Standards

The optical rotation of 2-methylproline derivatives is highly sensitive to the solvent, concentration, and protonation state (free base vs. hydrochloride salt). The values below represent the hydrochloride salt, which is the standard stable commercial form.

Comparative Optical Rotation Data Table

Compound	Stereochemistry	Form	Specific Rotation	Solvent / Conc.
2-Methyl-D-proline methyl ester	(R)	HCl Salt	$+33.3^\circ \pm 1.0^\circ$	MeOH, c=0.65
2-Methyl-L-proline methyl ester	(S)	HCl Salt	-33.3°	MeOH, c=0.65
2-Methyl-D-proline	(R)	Free Acid	$+73.1^\circ$	MeOH, c=1.7
2-Methyl-L-proline	(S)	Free Acid	-71.1°	MeOH, c=1.0
D-Proline methyl ester	(R)	HCl Salt	-15.5°	H ₂ O, c=2.0

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*Critical Note: Do not confuse **2-Methyl-D-proline methyl ester** with D-Proline methyl ester. The addition of the*

*-methyl group inverts the sign of rotation relative to the non-methylated parent in some solvents and drastically changes the magnitude. D-Proline methyl ester is levorotatory (-) in water, whereas **2-Methyl-D-proline methyl ester** is dextrorotatory (+) in methanol.*

Experimental Protocol for Validation

To replicate the standard values, the following protocol must be strictly adhered to. Variations in solvent pH or water content can cause significant deviations.

Reagents & Equipment

- Solvent: HPLC-grade Methanol (anhydrous preferred; water content <0.05%).
- Instrument: Digital Polarimeter with Sodium D-line (589 nm).
- Temperature Control: Thermostated cell at $20^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$.

Step-by-Step Measurement Workflow

- Blanking: Fill the 1 dm (100 mm) polarimeter tube with pure methanol. Ensure no bubbles are trapped. Zero the instrument.
- Sample Preparation:
 - Weigh exactly 65.0 mg of **2-Methyl-D-proline methyl ester** HCl.
 - Dissolve in 10.0 mL of methanol in a volumetric flask.
 - Note: This corresponds to

g/100 mL.
- Equilibration: Inject the sample into the cell. Allow 2 minutes for thermal equilibrium.
- Measurement: Record 5 consecutive readings and calculate the average observed rotation ().
- Calculation:
 - Where α = observed rotation in degrees, l = path length in dm (usually 1).
 - Where c = concentration in g/100 mL.

Synthesis & Stereochemical Integrity

The optical purity of **2-Methyl-D-proline methyl ester** is dictated by the synthesis method. The "Self-Reproduction of Chirality" method is the industry standard for preventing racemization during the introduction of the

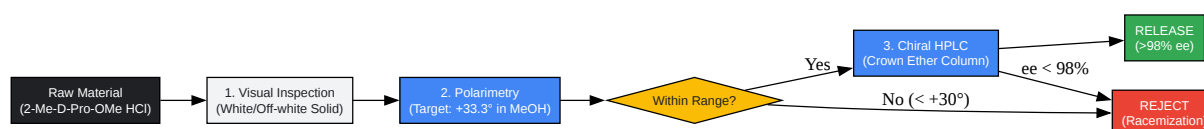
-methyl group.

Mechanism of Stereocontrol

Direct alkylation of proline esters leads to racemization. The preferred route utilizes a bicyclic oxazolidinone intermediate.

- Condensation: D-Proline reacts with pivalaldehyde to form a bicyclic oxazolidinone.
- Memory of Chirality: The stereocenter at C2 directs the incoming electrophile (Methyl Iodide) to the opposite face, ensuring retention of configuration.
- Hydrolysis: The auxiliary is removed to yield the quaternary amino acid.

Stereochemical Validation Workflow



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Figure 1: Quality Control Decision Tree for validating stereochemical purity.

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